

An In-depth Technical Guide to 3-Bromoheptane: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 3-Bromoheptane

Cat. No.: B146003

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **3-Bromoheptane**, a halogenated hydrocarbon with significant applications in organic synthesis and potential relevance in medicinal chemistry. This document details its chemical and physical properties, provides a representative experimental protocol for its synthesis, and explores its utility as a chemical intermediate. While specific biological activity data for **3-Bromoheptane** is not extensively documented, this guide also discusses the broader context of bromo-compounds in drug discovery and development.

Core Properties of 3-Bromoheptane

3-Bromoheptane, a secondary bromoalkane, is a colorless to light yellow liquid at room temperature.^[1] Its key identifiers and physicochemical properties are summarized below for easy reference.

Property	Value	Reference
CAS Number	1974-05-6	[2]
Molecular Formula	C ₇ H ₁₅ Br	[2][3]
Molecular Weight	179.10 g/mol	[2]
Appearance	Colorless to light yellow clear liquid	[4]
Boiling Point	157-159 °C (decomposes)	
Density	1.140 g/cm ³	
Refractive Index	1.451	
Solubility	Insoluble in water, soluble in organic solvents	[3]
IUPAC Name	3-bromoheptane	[2]
Synonyms	3-Heptyl bromide	[3]

Synthesis of 3-Bromoheptane

The most common laboratory-scale synthesis of **3-Bromoheptane** involves the nucleophilic substitution of the hydroxyl group in 3-heptanol. This can be achieved using reagents such as hydrobromic acid or phosphorus tribromide. A representative protocol using hydrobromic acid is detailed below, adapted from established procedures for similar secondary bromoalkanes.[5][6]

Experimental Protocol: Synthesis from 3-Heptanol

Materials:

- 3-Heptanol
- Concentrated Hydrobromic Acid (48%)
- Concentrated Sulfuric Acid
- Sodium Bicarbonate solution (5%)

- Anhydrous Calcium Chloride
- Deionized Water

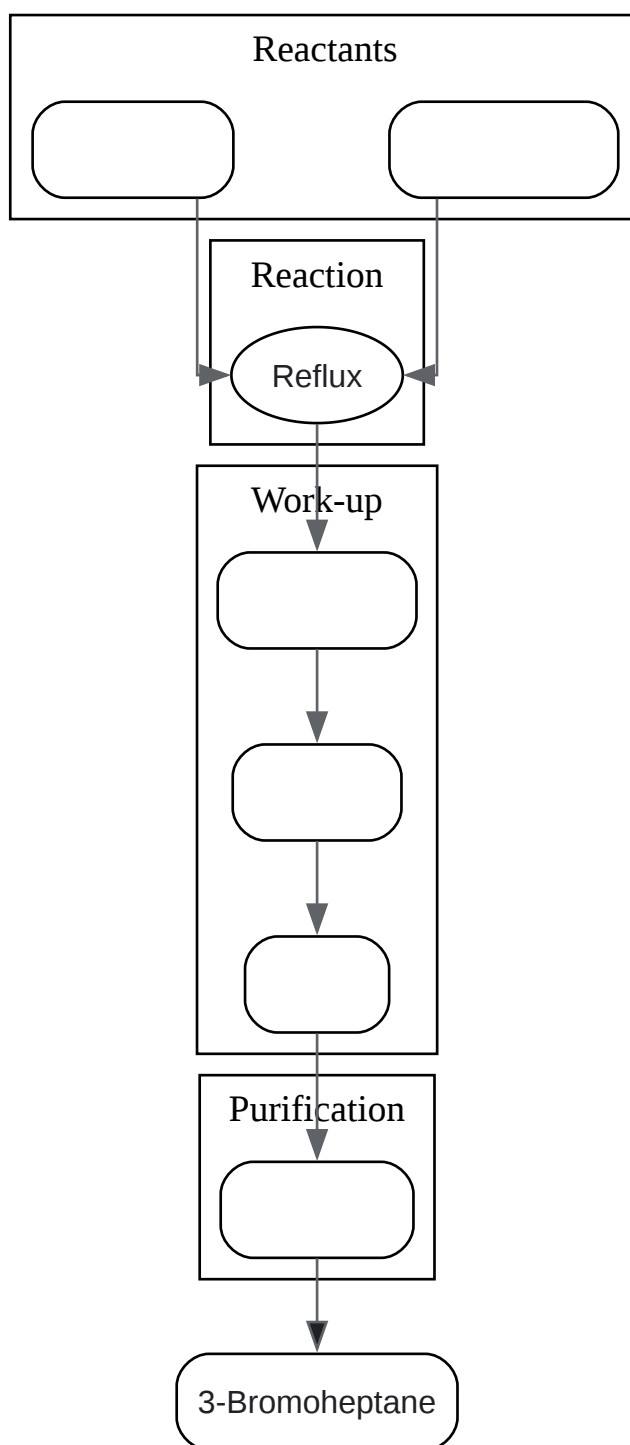
Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 1 mole of 3-heptanol.
- With cooling in an ice bath, slowly add 0.5 moles of concentrated sulfuric acid to the flask with continuous stirring.
- Following the addition of sulfuric acid, slowly add 1.25 moles of 48% hydrobromic acid.
- Heat the mixture to reflux and maintain for approximately 4-6 hours.
- After the reflux period, allow the mixture to cool to room temperature. Two layers will form.
- Separate the upper organic layer containing the crude **3-Bromoheptane** using a separatory funnel.
- Wash the organic layer sequentially with cold water, 5% sodium bicarbonate solution, and finally with water again to remove any unreacted acid and other water-soluble impurities.
- Dry the crude **3-Bromoheptane** over anhydrous calcium chloride.
- Purify the final product by distillation. Collect the fraction boiling in the range of 157-159 °C.

Safety Precautions: This reaction should be performed in a well-ventilated fume hood.

Concentrated acids are highly corrosive and should be handled with appropriate personal protective equipment, including gloves, safety goggles, and a lab coat.

Synthesis Workflow



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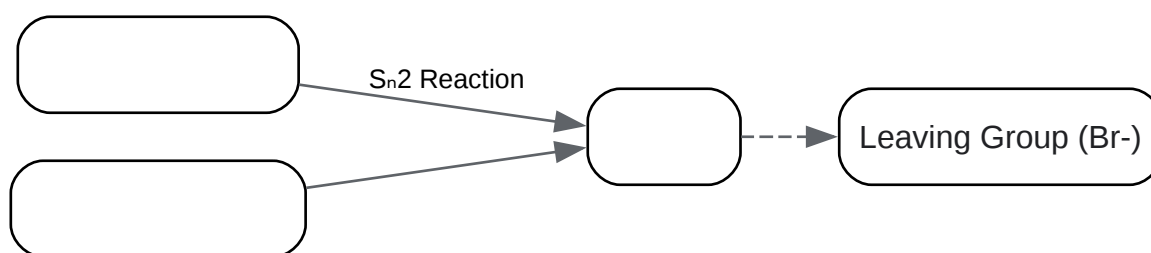
Caption: Workflow for the synthesis of **3-Bromoheptane** from 3-Heptanol.

Chemical Reactivity and Applications

3-Bromoheptane is a versatile intermediate in organic synthesis, primarily utilized in nucleophilic substitution reactions where the bromine atom acts as a good leaving group.^[3] This allows for the introduction of the 3-heptyl group into a variety of molecules.

Nucleophilic Substitution Reactions

3-Bromoheptane readily undergoes S_N2 reactions with a wide range of nucleophiles. This reactivity is fundamental to its application in the synthesis of more complex molecules.



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Caption: General scheme of a nucleophilic substitution reaction with **3-Bromoheptane**.

Grignard Reagent Formation

While not explicitly detailed in the reviewed literature for **3-Bromoheptane**, secondary bromoalkanes can be used to form Grignard reagents by reacting with magnesium metal in an ethereal solvent. The resulting organometallic compound, 3-heptylmagnesium bromide, would be a potent nucleophile for the formation of carbon-carbon bonds.

Relevance in Drug Development

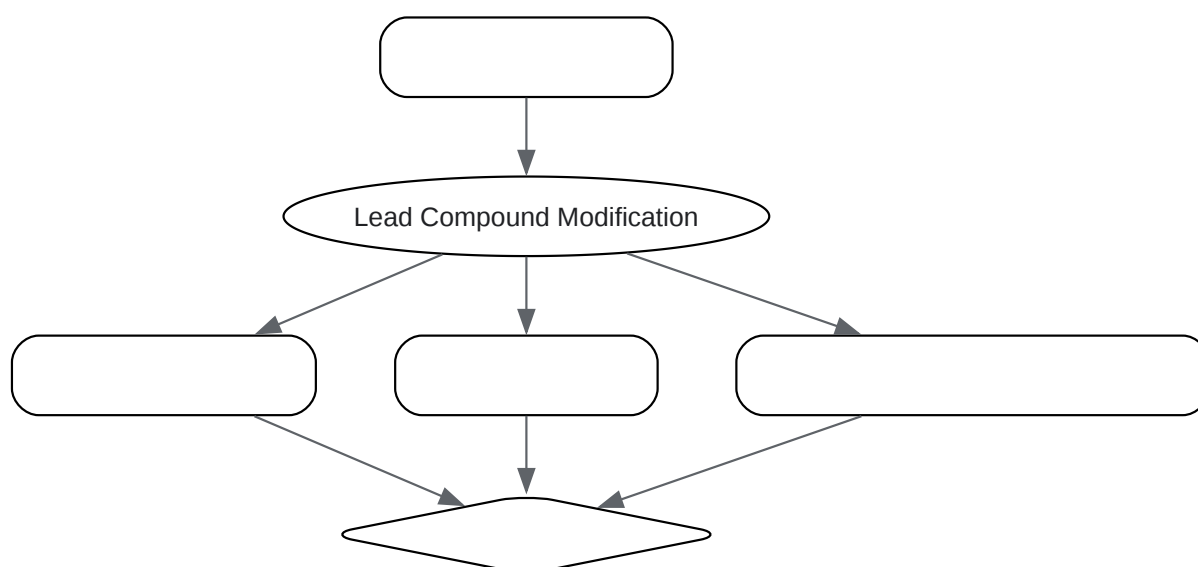
There is currently a lack of specific studies on the biological activity or cytotoxicity of **3-Bromoheptane**. However, the introduction of bromine into molecular structures is a recognized strategy in drug design.^{[7][8]} Brominated compounds are prevalent in marine natural products and often exhibit significant biological activities.^[7]

The incorporation of a bromine atom can influence a molecule's pharmacokinetic and pharmacodynamic properties by:

- **Increasing Lipophilicity:** The bulky and lipophilic nature of bromine can enhance membrane permeability.
- **Modulating Metabolism:** The carbon-bromine bond can alter the metabolic stability of a drug candidate.
- **Enhancing Binding Affinity:** Bromine can participate in halogen bonding, a non-covalent interaction that can improve the binding of a ligand to its protein target.[7]

One study highlighted the synthesis and biological evaluation of a bromine-76 labeled analog of hydroxyflutamide, a nonsteroidal androgen receptor antagonist.[9] While this specific compound showed limited promise as a PET imaging agent due to rapid metabolic debromination, it underscores the continued interest in brominated compounds for therapeutic and diagnostic applications.

Role of Brominated Compounds in Drug Discovery



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Caption: The strategic role of bromination in modifying lead compounds during drug discovery.

Conclusion

3-Bromoheptane is a valuable chemical intermediate with well-defined physical and chemical properties. Its utility in organic synthesis is primarily centered on its reactivity in nucleophilic substitution reactions. While direct biological data on **3-Bromoheptane** is scarce, the broader field of medicinal chemistry continues to explore the strategic use of brominated compounds to enhance the therapeutic potential of drug candidates. Further research into the biological effects of simple bromoalkanes like **3-Bromoheptane** could provide valuable insights for the design of novel therapeutics.

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References

- 1. scbt.com [scbt.com]
- 2. 3-Bromoheptane | C₇H₁₅Br | CID 16091 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. CAS 1974-05-6: 3-bromoheptane | CymitQuimica [cymitquimica.com]
- 4. 3-Bromoheptane | CymitQuimica [cymitquimica.com]
- 5. benchchem.com [benchchem.com]
- 6. prepchem.com [prepchem.com]
- 7. jms.ump.edu.pl [jms.ump.edu.pl]
- 8. Introducing bromine to the molecular structure as a strategy for drug design | Journal of Medical Science [jms.ump.edu.pl]
- 9. Synthesis and biological evaluation of a nonsteroidal bromine-76-labeled androgen receptor ligand 3-[⁷⁶Br]bromo-hydroxyflutamide - PubMed [pubmed.ncbi.nlm.nih.gov]
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